

chemical formula and molecular weight of potassium propanoate

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Compound of Interest		
Compound Name:	potassium;propanoate	
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Potassium Propanoate: A Technical Overview

Prepared for: Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on potassium propanoate, a compound of interest in various scientific and pharmaceutical applications.

Chemical Identity and Properties

Potassium propanoate, also known as potassium propionate, is the potassium salt of propanoic acid.[1][2] It is widely used as a food preservative, where it is designated by the E number E283 in Europe.[1][2][3]

Data Summary



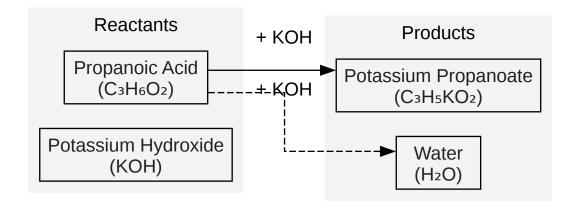
Parameter	Value	Source
Preferred IUPAC Name	Potassium propanoate	[1]
Synonyms	Potassium propionate, E283, INS No. 283	[1][2][4]
CAS Number	327-62-8	[1][4][5]
Chemical Formula	C₃H₅KO₂	[1][4][5]
Molecular Weight	112.17 g/mol	[4][5]
Appearance	White or colorless crystalline solid	[1][4]
Solubility	Freely soluble in water, soluble in ethanol	[1][4]

Molecular Structure

The chemical structure of potassium propanoate consists of a potassium cation (K⁺) and a propanoate anion (CH₃CH₂COO⁻).

Logical Relationship: From Acid to Salt

The formation of potassium propanoate from its parent acid, propanoic acid, is a straightforward acid-base reaction.



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References

- 1. Potassium propanoate Wikipedia [en.wikipedia.org]
- 2. POTASSIUM PROPIONATE Ataman Kimya [atamanchemicals.com]
- 3. Potassium Propionate | 327-62-8 | lookchem [lookchem.com]
- 4. fao.org [fao.org]
- 5. Potassium propionate | C3H5KO2 | CID 23663619 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [chemical formula and molecular weight of potassium propanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7823143#chemical-formula-and-molecular-weight-of-potassium-propanoate]

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